

Preparing LCB 03-0110 Stock Solution from Powder: An Application Note and Protocol

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Compound of Interest

Compound Name: LCB 03-0110

Cat. No.: B608496

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **LCB 03-0110**, a potent inhibitor of c-Src kinase and Discoidin Domain Receptor (DDR) family tyrosine kinases.^{[1][2][3][4][5][6][7][8]} Included are the chemical and physical properties of **LCB 03-0110** dihydrochloride, detailed protocols for reconstitution, and recommendations for storage and handling. Additionally, this note outlines the mechanism of action of **LCB 03-0110** and provides a visual representation of its key signaling pathway targets.

Introduction to LCB 03-0110

LCB 03-0110 is a thienopyridine derivative that acts as a multi-targeted tyrosine kinase inhibitor.^{[2][3]} It is a potent inhibitor of c-Src kinase with an IC₅₀ of 1.3 nM.^[4] Furthermore, it demonstrates inhibitory activity against the Discoidin Domain Receptor 2 (DDR2) family of tyrosine kinases, Bruton's tyrosine kinase (BTK), and Spleen tyrosine kinase (Syk).^{[4][5]} Research has shown that **LCB 03-0110** can suppress the activation of macrophages and fibroblasts, suggesting its potential in studying and developing treatments for conditions involving fibrosis and inflammation.^{[2][3]}

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **LCB 03-0110** is crucial for accurate stock solution preparation and experimental design. The data presented below pertains to the dihydrochloride salt of **LCB 03-0110**.

Property	Value	Reference
Molecular Weight	490.45 g/mol	[9]
Molecular Formula	C ₂₄ H ₂₃ N ₃ O ₂ S·2HCl	[9]
CAS Number	1962928-28-4	
Appearance	Solid	[4]
Purity	≥98%	

Solubility and Storage

Proper dissolution and storage are critical to maintaining the stability and activity of **LCB 03-0110**.

Solvent	Maximum Concentration	Reference
Water	100 mM	
DMSO	100 mM	

Storage Recommendations:

Form	Storage Temperature	Duration	Reference
Powder	Room Temperature (desiccated)	As per manufacturer	
Stock Solution	-20°C	Up to 1 month	[3]
Stock Solution	-80°C	Up to 6 months	[3]

It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#)

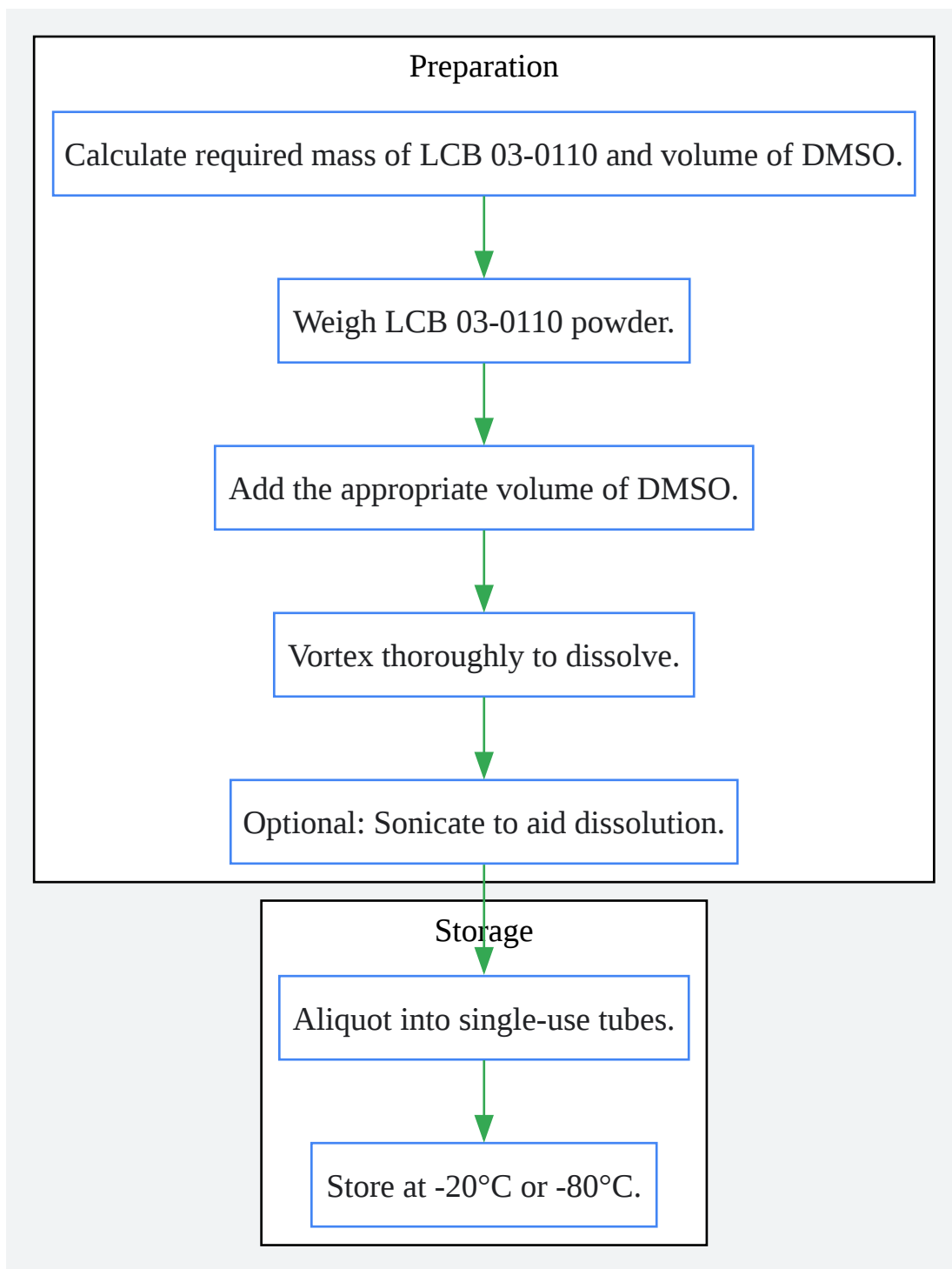
Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of **LCB 03-0110** in DMSO.

Materials

- **LCB 03-0110** dihydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Stock Solution Preparation Workflow



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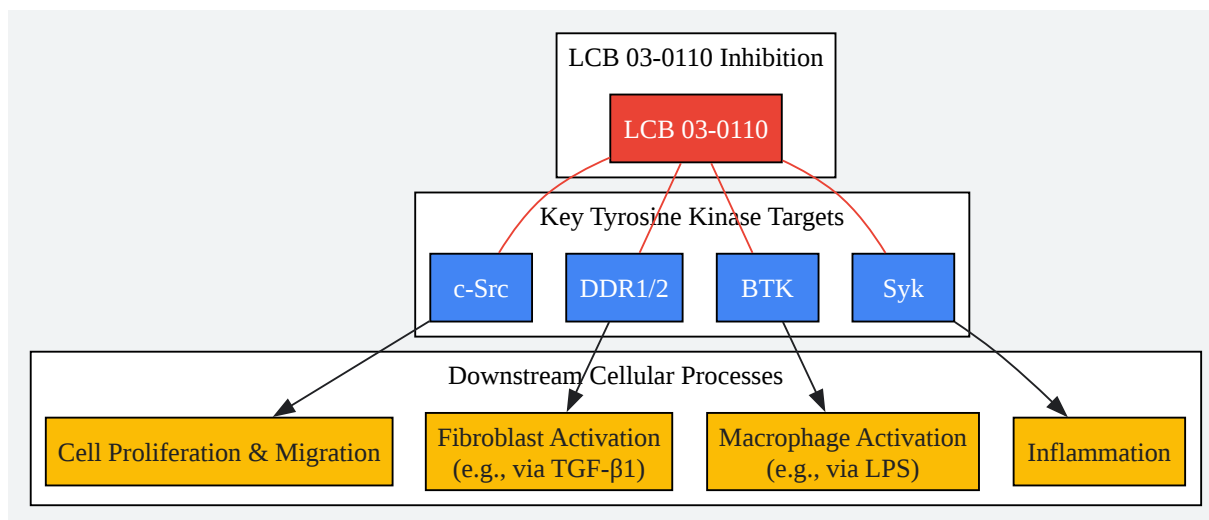
Caption: Workflow for **LCB 03-0110** Stock Solution Preparation.

Step-by-Step Protocol

- Determine the required volume of stock solution. For this protocol, we will prepare 1 mL of a 10 mM stock solution.
- Calculate the mass of **LCB 03-0110** dihydrochloride needed.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 490.45 \text{ g/mol} = 4.9045 \text{ mg}$
- Weigh out approximately 4.9 mg of **LCB 03-0110** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Vortex the solution for several minutes until the powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Optional: If the compound does not readily dissolve, sonicate the tube in an ultrasonic bath for short intervals until the solution is clear.[3]
- Aliquot the 10 mM stock solution into smaller, single-use sterile tubes. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3]

Mechanism of Action and Signaling Pathways

LCB 03-0110 exerts its biological effects by inhibiting several key tyrosine kinases involved in cell signaling pathways that regulate processes such as cell growth, proliferation, migration, and inflammation. Its primary targets include c-Src, DDR1/2, BTK, and Syk.[2][5][10] By inhibiting these kinases, **LCB 03-0110** can modulate downstream signaling cascades. For instance, its inhibition of the TGF-β1 and LPS-induced pathways in fibroblasts and macrophages, respectively, highlights its anti-fibrotic and anti-inflammatory potential.[2]



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Caption: Key Signaling Targets of **LCB 03-0110**.

Safety Precautions

As with any chemical reagent, appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, should be worn when handling **LCB 03-0110** powder and solutions. All work should be conducted in a well-ventilated area or a chemical fume hood. Consult the Safety Data Sheet (SDS) for complete safety information.

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